

EMPTA (O-Ethyl Methylphosphonothioate): A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Ethyl methylphosphonothioate

Cat. No.: B097626

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Ethyl Methylphosphonothioate (EMPTA), a dual-use organophosphate compound, holds significance in various chemical sectors. It is recognized primarily as a precursor in the synthesis of certain pesticides and, notably, V-series nerve agents, including VX.^[1] Its dual-use nature necessitates a thorough understanding of its physical and chemical characteristics for safe handling, regulatory compliance, and research applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of EMPTA, compiled from available safety data sheets and chemical databases.

Physical and Chemical Properties

The physical and chemical properties of EMPTA are summarized in the tables below. These values are critical for modeling its behavior in various systems, designing synthetic routes, and establishing safety protocols.

Table 1: General and Physical Properties of EMPTA

Property	Value	Source(s)
Molecular Formula	C ₃ H ₉ O ₂ PS	[1]
Molecular Weight	140.14 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Boiling Point	73 °C at 1 mmHg	
Density	1.18 g/mL at 25 °C	
Refractive Index	1.487 at 20 °C	
Vapor Pressure	0.31 mmHg	
Solubility	Slightly soluble in Chloroform and Methanol	

Table 2: Safety and Reactivity Data for EMPTA

Property	Value	Source(s)
Flash Point	107 °C (224.6 °F) - closed cup	
Stability	Hygroscopic and moisture-sensitive.	
Hazards	Toxic if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage.	

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically for the determination of the physical and chemical properties of EMPTA are not readily available in the public domain. However, standard methodologies for determining these properties for liquid chemicals are well-established and would be applicable.

- **Boiling Point:** The boiling point of EMPTA at reduced pressure is a key identifier. Standard laboratory practice for determining the boiling point of a liquid involves distillation or the use

of a Thiele tube apparatus. The temperature at which the vapor pressure of the liquid equals the applied pressure is recorded as the boiling point.

- **Density:** The density of a liquid can be determined using a pycnometer or a digital density meter. The mass of a known volume of the substance is measured, and the density is calculated.
- **Refractive Index:** An Abbe refractometer is the standard instrument for measuring the refractive index of a liquid. This property is a measure of how light propagates through the substance and is useful for identification and purity assessment.
- **Flash Point:** The flash point is determined using a closed-cup tester, following standardized methods such as ASTM D93. This is a critical safety parameter that indicates the lowest temperature at which the liquid can vaporize to form an ignitable mixture in air.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

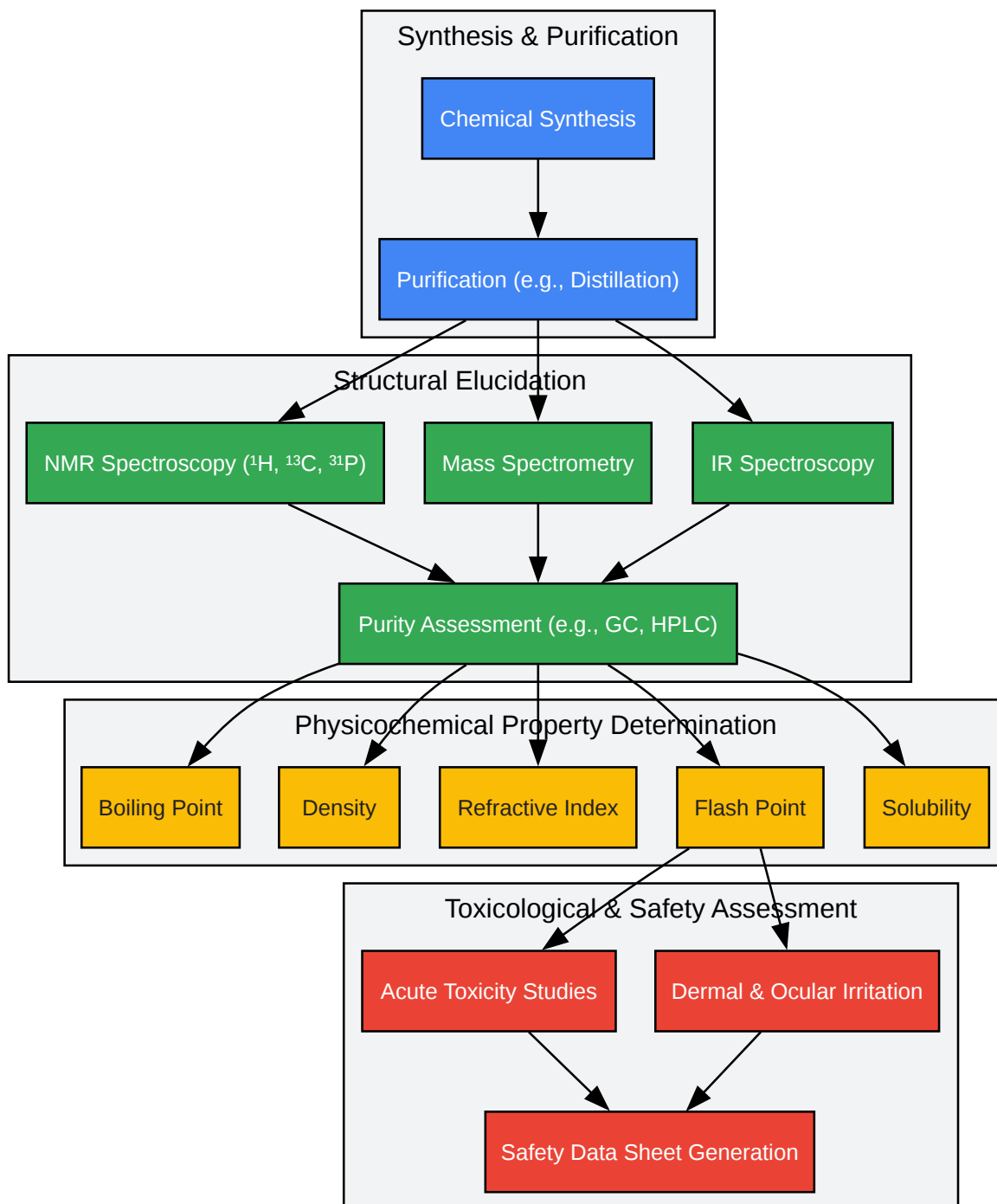
Synthesis and Reactivity

EMPTA can be synthesized through various routes common in organophosphorus chemistry. A primary method involves the reaction of methylphosphonothioic dichloride with an alcohol in the presence of a base.[\[7\]](#) This reaction proceeds via nucleophilic attack of the alcohol on the phosphorus atom. An alternative synthesis involves the reaction of methylphosphonic dichloride with an alcohol and sodium hydrogen sulphide.[\[7\]](#)

The reactivity of EMPTA is characterized by its bifunctional nature, with reactive sites at both the phosphorus and sulfur atoms. It is a key intermediate in the synthesis of the nerve agent VX, where the deprotonated form of EMPTA acts as a nucleophile.[\[7\]](#)

Characterization Workflow

Due to the absence of described signaling pathways for EMPTA, a logical workflow for the characterization of a chemical compound like EMPTA is presented below. This diagram illustrates the general steps from synthesis to comprehensive analysis.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of a chemical compound like EMPTA.

Conclusion

This technical guide provides a consolidated source of information on the physical and chemical properties of EMPTA. While quantitative data is available from various sources, detailed experimental protocols specific to this compound are not widely published. The provided information, including the general characterization workflow, serves as a valuable resource for professionals in research, development, and safety assessment who work with or encounter this significant organophosphorus compound. It is imperative to handle EMPTA with extreme caution in a well-ventilated chemical fume hood, using appropriate personal protective equipment, due to its high toxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-Ethyl methylphosphonothioic acid - Wikipedia [en.wikipedia.org]
- 2. delltech.com [delltech.com]
- 3. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 4. precisionlubrication.com [precisionlubrication.com]
- 5. store.astm.org [store.astm.org]
- 6. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 7. O-Ethyl Methylphosphonothioate|Research Chemical [benchchem.com]
- To cite this document: BenchChem. [EMPTA (O-Ethyl Methylphosphonothioate): A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097626#physical-and-chemical-properties-of-empta]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com